

performance characteristics of p-cresyl isovalerate analytical methods

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Compound of Interest

Compound Name: *p*-Cresyl isovalerate

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A Comparative Guide to Analytical Methods for p-Cresyl Isovalerate

For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Cresyl isovalerate, also known as p-tolyl isovalerate or 4-methylphenyl 3-methylbutanoate, is a significant contributor to the flavor and fragrance profile of various consumer products, including certain foods and tobacco. Its analysis is crucial for quality control, product development, and safety assessment. This guide provides a comparative overview of potential analytical methodologies for the quantification of **p-cresyl isovalerate**.

Due to a lack of publicly available, fully validated analytical methods specifically for **p-cresyl isovalerate**, this guide presents a comparison of established methods for the structurally related and analytically similar compound, p-cresol, along with a proposed gas chromatography-mass spectrometry (GC-MS) method adapted for **p-cresyl isovalerate**. The performance characteristics of these methods are summarized to aid researchers in the selection and development of a suitable analytical approach.

Comparative Performance of Analytical Methods

The following table summarizes the performance characteristics of a validated method for p-cresol and a proposed method for **p-cresyl isovalerate**. This allows for an informed decision

on method selection based on the analytical figures of merit.

Parameter	Validated GC-MS Method for p-Cresol in Smoked Meat[1][2][3]	Proposed GC-MS Method for p-Cresyl Isovalerate
Instrumentation	Gas Chromatography-Mass Spectrometry (GC-MS)	Gas Chromatography-Mass Spectrometry (GC-MS)
Linearity Range	40 - 200 µg/kg	10 - 500 ng/mL (Hypothetical)
Correlation Coefficient (r ²)	> 0.99	≥ 0.995 (Target)
Limit of Detection (LOD)	Not explicitly stated	2 - 10 ng/g (Target, based on similar compounds)[4]
Limit of Quantification (LOQ)	40 µg/kg	5 - 10 ng/g (Target, based on similar compounds)[4]
Accuracy (Recovery)	> 70%	90 - 110% (Target)
Precision (RSD)	< 14%	< 15% (Target)

Experimental Protocols

Detailed methodologies are crucial for the successful implementation and validation of any analytical method. Below are the experimental protocols for a validated p-cresol method and a proposed method for **p-cresyl isovalerate**.

Validated Method: QuEChERS-GC-MS for p-Cresol in Smoked Meat[1][3]

This method provides a robust approach for the extraction and quantification of p-cresol from a complex food matrix.

1. Sample Preparation (QuEChERS Extraction):

- Weigh 2.5 g of homogenized smoked meat sample into a 50 mL centrifuge tube.
- Add 3 mL of ultrapure water.

- Add 5 mL of acetonitrile (with 1% v/v acetic acid), 2.0 g of anhydrous magnesium sulfate, and 500 mg of anhydrous sodium acetate.
- Vortex for 1 minute and centrifuge at 4000 rpm for 3 minutes.
- Transfer 2 mL of the supernatant to a 15 mL centrifuge tube containing 300 mg of anhydrous sodium sulfate and 50 mg of C18 sorbent.
- Vortex for 1 minute and centrifuge at 4000 rpm for 3 minutes.
- The resulting supernatant is ready for GC-MS analysis.

2. GC-MS Analysis:

- Gas Chromatograph: Agilent 7890A GC system or equivalent.
- Mass Spectrometer: Agilent 5975C MS detector or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness).
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp to 150°C at 10°C/minute.
 - Ramp to 280°C at 20°C/minute, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.0 mL/minute.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-450.
- Quantification Ion for p-cresol: m/z 108.

Proposed Method: Liquid-Liquid Extraction (LLE) GC-MS for p-Cresyl Isovalerate

This proposed method is based on standard practices for the analysis of semi-volatile esters in liquid or solid matrices.

1. Sample Preparation (Liquid-Liquid Extraction):

- For liquid samples (e.g., beverages, e-liquids):
 - Pipette 5 mL of the sample into a 15 mL centrifuge tube.
 - Add 5 mL of a suitable organic solvent (e.g., dichloromethane or a hexane/diethyl ether mixture).
 - Vortex for 2 minutes and centrifuge to separate the layers.
 - Carefully transfer the organic layer to a clean vial.
 - Concentrate the extract under a gentle stream of nitrogen if necessary.
- For solid samples (e.g., food products, tobacco):
 - Homogenize a representative portion of the sample.
 - Perform a solvent extraction using an appropriate solvent with agitation (e.g., sonication).
 - Filter or centrifuge the extract to remove solid particles.
 - Proceed with LLE as described for liquid samples.

2. GC-MS Analysis:

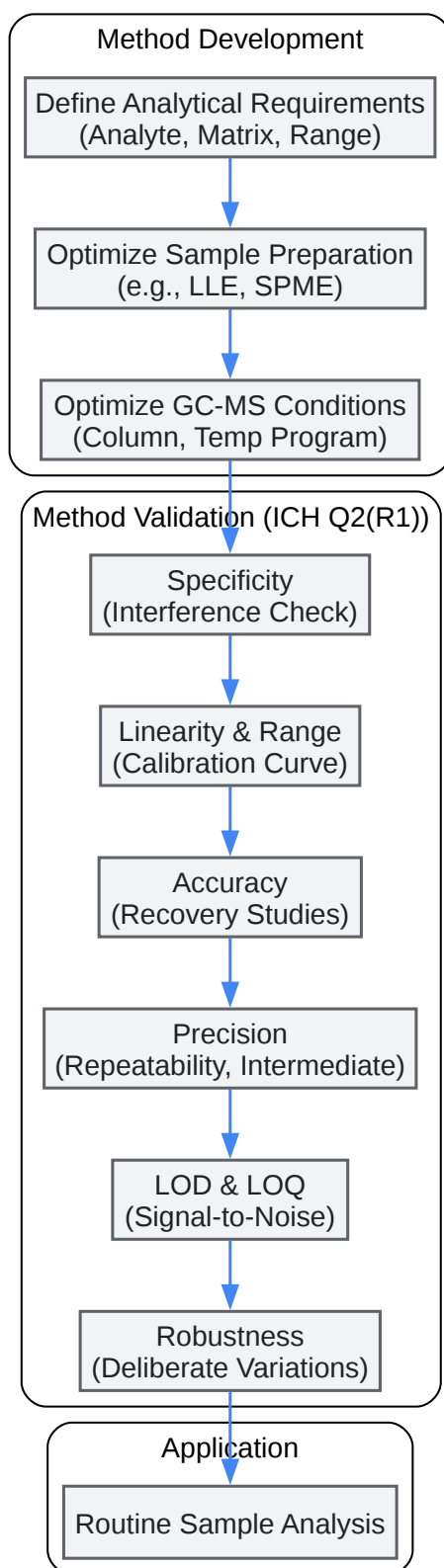
- Gas Chromatograph: Agilent 7890B GC system or equivalent.
- Mass Spectrometer: Agilent 7010B Triple Quadrupole MS or equivalent.
- Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar column.

- Injector Temperature: 260°C.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp to 200°C at 15°C/minute.
 - Ramp to 300°C at 25°C/minute, hold for 2 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/minute.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Spectrometry Data: The mass spectrum of **p-cresyl isovalerate** shows a prominent molecular ion at m/z 192 and characteristic fragment ions, including a base peak at m/z 108.
[5][6]
- Quantification Ion for **p-cresyl isovalerate**: m/z 108 (primary), m/z 192 (secondary).

Visualizations

Method Development and Validation Workflow

The following diagram illustrates the logical workflow for developing and validating an analytical method for **p-cresyl isovalerate**, following ICH guidelines.[7][8][9]



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Caption: Workflow for analytical method development and validation.

Proposed GC-MS Analysis Pathway

This diagram outlines the key steps in the proposed GC-MS analytical pathway for **p-cresyl isovalerate**.



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Caption: Proposed analytical pathway for **p-cresyl isovalerate** by GC-MS.

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